

# Technical Guide: Certificate of Analysis for (R)-Clevidipine-13C,d3

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## Compound of Interest

Compound Name: (R)-Clevidipine-13C,d3

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This technical guide provides a comprehensive overview of the analytical profile and quality control methodologies for **(R)-Clevidipine-13C,d3**, a stable isotope-labeled internal standard crucial for pharmacokinetic and metabolic studies of Clevidipine.

## Product Information

**(R)-Clevidipine-13C,d3** is the deuterium and 13C labeled form of (R)-Clevidipine.[1] Clevidipine is a dihydropyridine calcium channel antagonist with a rapid onset and offset of action, used for the short-term reduction of blood pressure.[1][2] The stable isotope-labeled version serves as an ideal internal standard for bioanalytical quantification by mass spectrometry, mitigating matrix effects and improving the accuracy of measurements.

Chemical Structure:

- Compound Name: (R)-4-(2,3-Dichlorophenyl)-1,4-dihydro-2,6-dimethyl-5-((methoxy-13C-d3)carbonyl)pyridine-3-carboxylic acid methyl ester
- Molecular Formula: C<sub>15</sub><sup>13</sup>CH<sub>12</sub>D<sub>3</sub>Cl<sub>2</sub>NO<sub>4</sub>[3]
- Molecular Weight: 360.21 g/mol [3]

## Representative Certificate of Analysis

The following table summarizes the typical quality control specifications and results for a batch of **(R)-Clevidipine-13C,d3**.

Test	Specification	Result	Method
Appearance	White to off-white solid	Conforms	Visual Inspection
Purity (HPLC)	≥ 98.0%	99.5%	HPLC-UV
Chemical Identity ( <sup>1</sup> H NMR)	Conforms to structure	Conforms	NMR Spectroscopy
Chemical Identity (MS)	Conforms to structure	Conforms	ESI-MS
Isotopic Purity	≥ 99%	99.6%	Mass Spectrometry
Residual Solvents	≤ 0.5%	0.1%	GC-HS
Water Content (Karl Fischer)	≤ 0.5%	0.2%	Karl Fischer Titration
Heavy Metals	≤ 20 ppm	< 10 ppm	ICP-MS

## Experimental Protocols

### High-Performance Liquid Chromatography (HPLC) for Purity Determination

This method is adapted from established techniques for the analysis of Clevidipine and related dihydropyridine compounds.[4][5]

- Instrumentation: A standard HPLC system equipped with a UV detector, autosampler, and column oven.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 150 mm, 5 μm particle size).
- Mobile Phase: A gradient of acetonitrile and water (containing 0.1% formic acid).
- Flow Rate: 1.0 mL/min.

- Column Temperature: 30 °C.
- Detection Wavelength: 240 nm.
- Injection Volume: 10 µL.
- Sample Preparation: The sample is accurately weighed and dissolved in the mobile phase to a final concentration of approximately 1 mg/mL.

## Mass Spectrometry (MS) for Identity and Isotopic Purity

- Instrumentation: A high-resolution mass spectrometer with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ESI.
- Scan Range: m/z 100-600.
- Sample Infusion: The sample, prepared as for HPLC, is directly infused into the mass spectrometer.
- Data Analysis: The observed molecular ion peak is compared to the theoretical mass of **(R)-Clevidipine-13C,d3**. Isotopic purity is determined by analyzing the relative abundance of the labeled and unlabeled species.

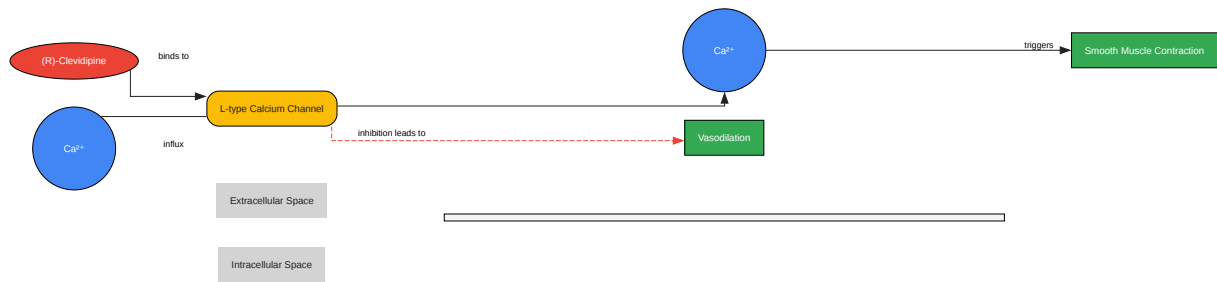
## Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

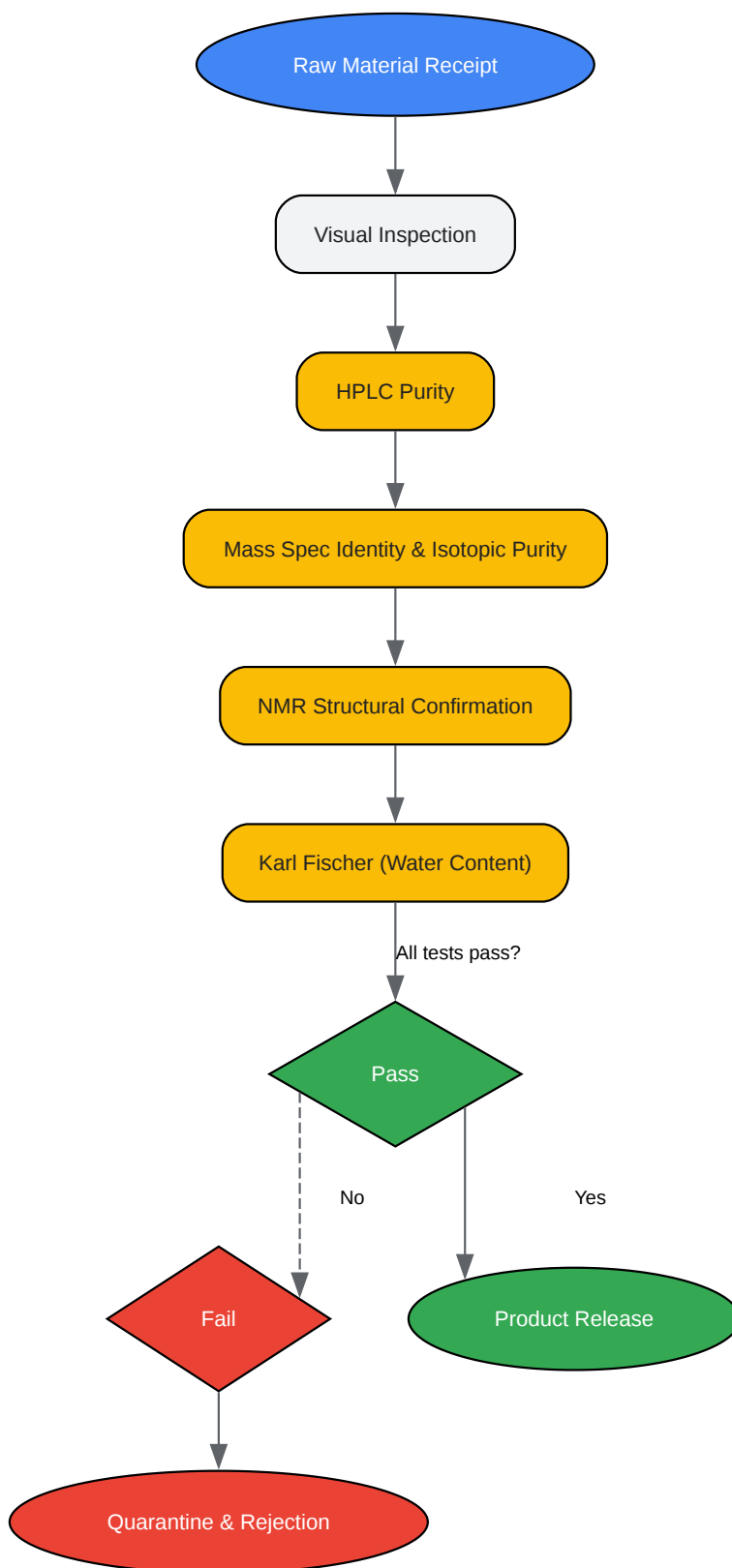
- Instrumentation: A 400 MHz (or higher) NMR spectrometer.
- Solvent: Deuterated chloroform (CDCl<sub>3</sub>) or dimethyl sulfoxide (DMSO-d<sub>6</sub>).
- Experiments: <sup>1</sup>H NMR, <sup>13</sup>C NMR, and 2D-NMR (e.g., COSY, HSQC) experiments are performed.
- Data Analysis: The chemical shifts, coupling constants, and integrations of the observed signals are compared with the expected values for the structure of **(R)-Clevidipine-13C,d3**.

## Mechanism of Action and Analytical Workflow

### Mechanism of Action of Dihydropyridine Calcium Channel Blockers

The following diagram illustrates the mechanism of action of dihydropyridine calcium channel blockers like Clevidipine.





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